

Application Note: Comprehensive Analytical Characterization of (1,4'-Bipiperidine)-4'-carboxamide

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Compound of Interest

Compound Name: (1,4'-Bipiperidine)-4'-carboxamide

CAS No.: 39633-82-4

Cat. No.: B142387

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Abstract

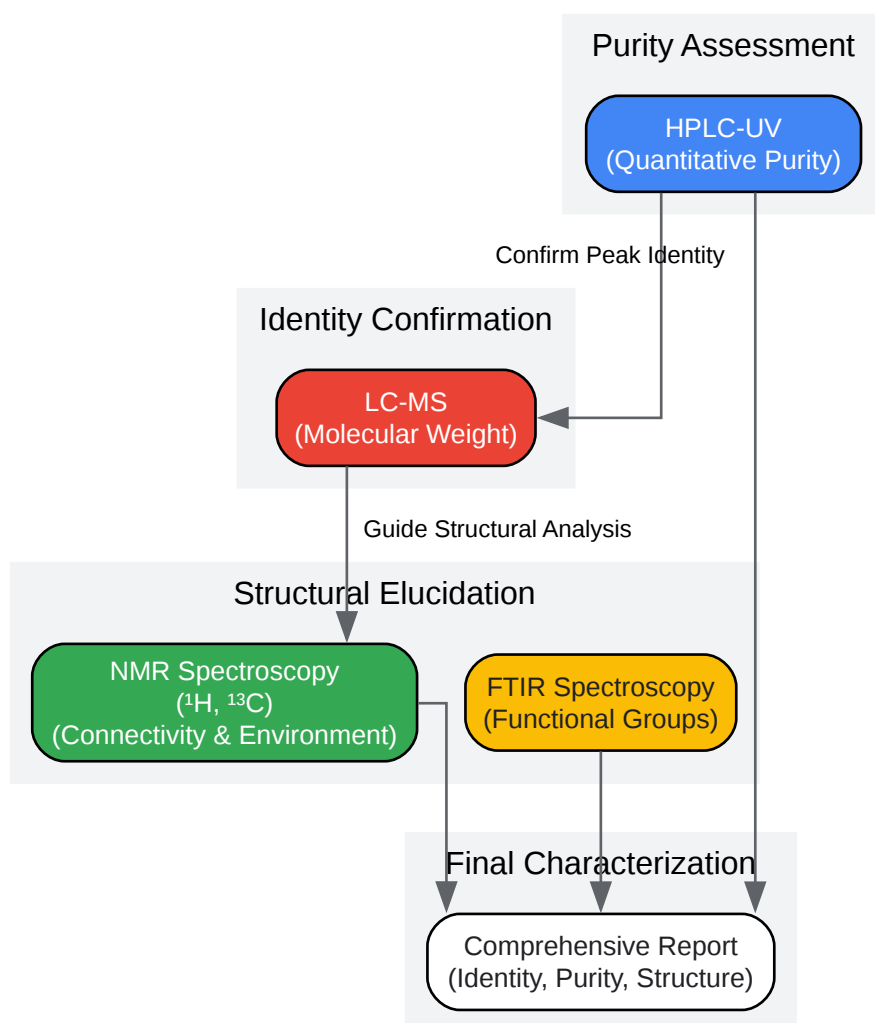
This document provides a detailed guide to the essential analytical methods for the comprehensive characterization of **(1,4'-Bipiperidine)-4'-carboxamide** (CAS No: 39633-82-4). This compound is a vital scaffold in medicinal chemistry, frequently utilized in the synthesis of pharmacologically active agents.^{[1][2]} Rigorous analytical characterization is paramount to ensure its identity, purity, and quality for research, development, and quality control purposes. This guide outlines protocols for High-Performance Liquid Chromatography (HPLC) for purity assessment, Liquid Chromatography-Mass Spectrometry (LC-MS) for identity confirmation, Nuclear Magnetic Resonance (NMR) for structural elucidation, and Fourier-Transform Infrared (FTIR) Spectroscopy for functional group verification.

Introduction: The Bipiperidine Carboxamide Scaffold

(1,4'-Bipiperidine)-4'-carboxamide is a molecule featuring two interconnected piperidine rings and a carboxamide functional group.[2] The piperidine ring is a prevalent motif in numerous natural alkaloids and synthetic pharmaceuticals, while the carboxamide group's capacity for hydrogen bonding enhances potential interactions with biological targets like enzymes and receptors.[1][2] Given its role as a key intermediate and structural core, a multi-faceted analytical approach is necessary to confirm its chemical integrity. This note provides the scientific rationale and step-by-step protocols for a robust characterization workflow.

Overall Analytical Workflow

The comprehensive characterization of **(1,4'-Bipiperidine)-4'-carboxamide** follows a logical progression from establishing purity to confirming molecular weight and elucidating the precise chemical structure.



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Caption: Overall characterization workflow for **(1,4'-Bipiperidine)-4'-carboxamide**.

Physicochemical Properties

A foundational understanding of the molecule's properties is crucial for method development.

Property	Value
Molecular Formula	C ₁₁ H ₂₁ N ₃ O
Molecular Weight	211.31 g/mol [3]
Monoisotopic Mass	211.168462302 Da[1]
Appearance	White to off-white solid/powder[4]
Melting Point	129-132 °C
Solubility	Moderately soluble in water; soluble in polar organic solvents (e.g., ethanol, DMSO)[4]
LogP	0.146[3]

Chromatographic Analysis for Purity and Identity

Chromatography is essential for separating the main compound from any impurities, starting materials, or by-products.

High-Performance Liquid Chromatography (HPLC)

Expertise & Rationale: A reverse-phase (RP) HPLC method is the standard for assessing the purity of polar to moderately non-polar organic molecules like **(1,4'-Bipiperidine)-4'-carboxamide**. [3] A C18 column is selected for its versatility. The mobile phase, consisting of acetonitrile and water with an acid modifier, ensures good peak shape and retention. [3][5]

Phosphoric acid is suitable for UV detection, while a volatile acid like formic acid is necessary for MS compatibility. [3][5]

Protocol: HPLC-UV Purity Determination

- Instrumentation: HPLC system with UV-Vis detector.
- Column: C18, 250 x 4.6 mm, 5 μ m particle size.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile (MeCN).
- Gradient Program:
 - 0-15 min: 5% to 95% B
 - 15-20 min: 95% B
 - 20.1-25 min: 5% B (re-equilibration)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV at 210 nm (for amide chromophore).
- Sample Preparation: Accurately weigh ~1 mg of the compound and dissolve in 1 mL of 50:50 Water:Acetonitrile to create a 1 mg/mL stock solution. Dilute as necessary.
- Injection Volume: 10 μ L.
- Data Analysis: Purity is calculated based on the area percent of the main peak relative to the total area of all observed peaks.

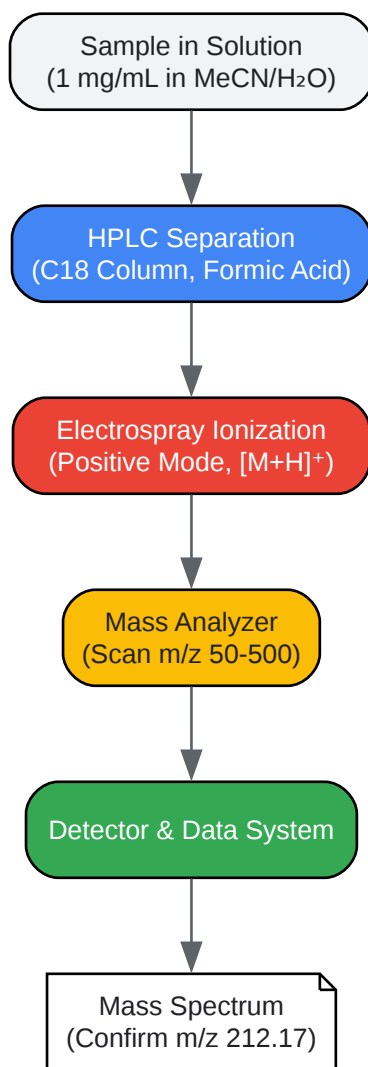
Liquid Chromatography-Mass Spectrometry (LC-MS)

Expertise & Rationale: LC-MS is the definitive technique for confirming the molecular weight of the target compound.^[1] Electrospray ionization (ESI) is the preferred method for this molecule due to the presence of basic nitrogen atoms, which are readily protonated to form $[M+H]^+$ ions. High-Resolution Mass Spectrometry (HRMS) can further confirm the elemental composition with high accuracy.^[1]

Protocol: LC-MS Identity Confirmation

- Instrumentation: HPLC system coupled to a mass spectrometer with an ESI source.
- LC Method: Use the HPLC method described above, but replace phosphoric acid with 0.1% formic acid in both Mobile Phase A and B.^[3]
- MS Parameters (ESI Positive Mode):
 - Ion Source: Electrospray Ionization (ESI), Positive (+)
 - Scan Range: m/z 50 - 500
 - Capillary Voltage: 3.5 kV
 - Drying Gas (N_2) Flow: 10 L/min
 - Drying Gas Temperature: 350 °C
- Data Analysis:
 - Extract the ion chromatogram for the expected $[M+H]^+$ ion (m/z 212.17).
 - Verify that the mass spectrum of the major peak from the HPLC corresponds to the theoretical mass. For HRMS, the observed mass should be within ± 5 ppm of the calculated monoisotopic mass (211.1685 for the neutral molecule, 212.1758 for $[M+H]^+$).

LC-MS Experimental Workflow



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Caption: Step-by-step workflow for LC-MS identity confirmation.

Spectroscopic Analysis for Structural Elucidation

Spectroscopic methods provide detailed information about the compound's atomic connectivity and functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Rationale: NMR is the most powerful technique for unambiguous structure elucidation. ¹H NMR reveals the number and environment of protons, while ¹³C NMR provides information on the carbon skeleton. Solvents like DMSO-d₆ or CDCl₃ are appropriate, with

DMSO often being preferred for its ability to clearly show exchangeable protons (like those on the amide, -NH_2).^[6]

Protocol: ^1H and ^{13}C NMR

- Instrumentation: NMR Spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6).
- Acquisition:
 - ^1H NMR: Acquire a standard proton spectrum.
 - ^{13}C NMR: Acquire a standard proton-decoupled carbon spectrum.
- Data Analysis (Expected Signals):
 - ^1H NMR: Expect complex multiplets in the aliphatic region (~1.0-3.5 ppm) corresponding to the protons on the two piperidine rings. The two amide protons (-CONH_2) should appear as a broad singlet, typically downfield.
 - ^{13}C NMR: Expect signals for the distinct carbon environments. The carbonyl carbon (C=O) of the amide will be the most downfield signal (~170-180 ppm). Aliphatic carbons of the piperidine rings will appear in the upfield region.

Expected ^{13}C NMR Chemical Shifts	Expected ^1H NMR Chemical Shifts
Carbonyl (C=O): ~175 ppm	Amide (NH_2): ~6.5-7.5 ppm (broad)
Quaternary C (C-CONH_2): ~40-50 ppm	Piperidine CH_2 groups: ~1.0-3.5 ppm (multiple overlapping signals)
Piperidine CH_2 groups: ~25-60 ppm	

Note: Actual chemical shifts can vary based on solvent and concentration.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Rationale: FTIR is a rapid and simple method to confirm the presence of key functional groups. The technique identifies characteristic vibrations of chemical bonds. For **(1,4'-Bipiperidine)-4'-carboxamide**, the most important vibrations are the N-H and C=O stretches of the primary amide and the C-H stretches of the aliphatic rings.

Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Instrumentation: FTIR spectrometer with an ATR accessory.
- Sample Preparation: Place a small amount of the solid powder directly onto the ATR crystal.
- Acquisition: Collect the spectrum, typically over a range of 4000-600 cm^{-1} .
- Data Analysis (Expected Absorption Bands):
 - ~ 3350 and ~ 3180 cm^{-1} : Two bands corresponding to the asymmetric and symmetric N-H stretching of the primary amide ($-\text{NH}_2$).
 - ~ 2930 and ~ 2850 cm^{-1} : C-H stretching vibrations from the piperidine rings.
 - ~ 1660 cm^{-1} : A strong absorption from the C=O stretch (Amide I band).
 - ~ 1620 cm^{-1} : N-H bending vibration (Amide II band).

Summary and Conclusion

The combination of chromatography and spectroscopy provides a self-validating system for the complete characterization of **(1,4'-Bipiperidine)-4'-carboxamide**. HPLC confirms purity, LC-MS verifies the molecular weight and elemental formula, NMR elucidates the precise atomic connectivity, and FTIR confirms the presence of essential functional groups. Adherence to these protocols will ensure the quality and integrity of this important chemical scaffold for its intended scientific applications.

References

- SIELC Technologies. (2018). **(1,4'-Bipiperidine)-4'-carboxamide**. Retrieved from [\[Link\]](#)

- SIELC Technologies. (2018). 1'-(Phenylmethyl)-(1,4'-bipiperidine)-4'-carboxamide. Retrieved from [[Link](#)]
- Bouling Chemical Co., Limited. 1,4'-Bipiperidine-4-Carboxamide. Retrieved from [[Link](#)]
- PubChem, National Center for Biotechnology Information. 1,4'-Bipiperidine. Retrieved from [[Link](#)]
- Angeli, E., et al. (2019). Discovery of a new class of 1-(4-sulfamoylbenzoyl)piperidine-4-carboxamides as human Carbonic Anhydrase inhibitors. UniCA IRIS. Retrieved from [[Link](#)]

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Sources

- 1. (1,4'-Bipiperidine)-4'-carboxamide | 39633-82-4 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. CAS 39633-82-4: [1,4'-Bipiperidine]-4'-carboxamide [cymitquimica.com]
- 3. (1,4'-Bipiperidine)-4'-carboxamide | SIELC Technologies [sielc.com]
- 4. 1,4'-Bipiperidine-4-Carboxamide: Properties, Applications, Safety Data & Supplier China | High-Purity Chemical Manufacturer [chemheterocycles.com]
- 5. 1'-(Phenylmethyl)-(1,4'-bipiperidine)-4'-carboxamide | SIELC Technologies [sielc.com]
- 6. iris.unica.it [iris.unica.it]
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